

# A Comprehensive Technical Guide to the Thermodynamic Properties of Ethylene Glycol Dinitrate (EGDN)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Ethylene glycol dinitrate*

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## Introduction

**Ethylene Glycol Dinitrate** (EGDN), also known as nitroglycol, is a nitrate ester with the chemical formula  $C_2H_4N_2O_6$ . It is a colorless to pale yellow, oily liquid that is a powerful explosive and a potent vasodilator.<sup>[1]</sup> Historically used to lower the freezing point of dynamite, its energetic properties and decomposition kinetics make it a subject of significant interest in materials science and defense research.<sup>[1]</sup> In the pharmaceutical and toxicological fields, EGDN is studied for its profound cardiovascular effects, which are attributed to its *in vivo* breakdown into inorganic nitrite and ethylene glycol mononitrate, leading to vasodilation.<sup>[1]</sup>

This technical guide provides a detailed overview of the core thermodynamic properties of EGDN, outlines the experimental methodologies used for their determination, and presents key chemical pathways and experimental workflows.

## Core Thermodynamic Properties of EGDN

The thermodynamic properties of EGDN are crucial for understanding its stability, energy release upon decomposition, and overall behavior as an energetic material. The following tables summarize the key quantitative data available for liquid EGDN under standard conditions (298.15 K and 1 bar).

Thermodynamic Property	Symbol	Value	Units	Reference(s)
Standard Enthalpy of Formation (liquid)	$\Delta_f H^\circ_{\text{liquid}}$	-233	kJ/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Standard Enthalpy of Combustion (liquid)	$\Delta_c H^\circ_{\text{liquid}}$	-1123.3	kJ/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Enthalpy of Vaporization	$\Delta_{\text{vap}} H$	68.6 $\pm$ 0.4 (at 293-323 K)	kJ/mol	
Enthalpy of Sublimation	$\Delta_{\text{sub}} H$	105.1 (at 361 K), 105.4 (at 369 K)	kJ/mol	

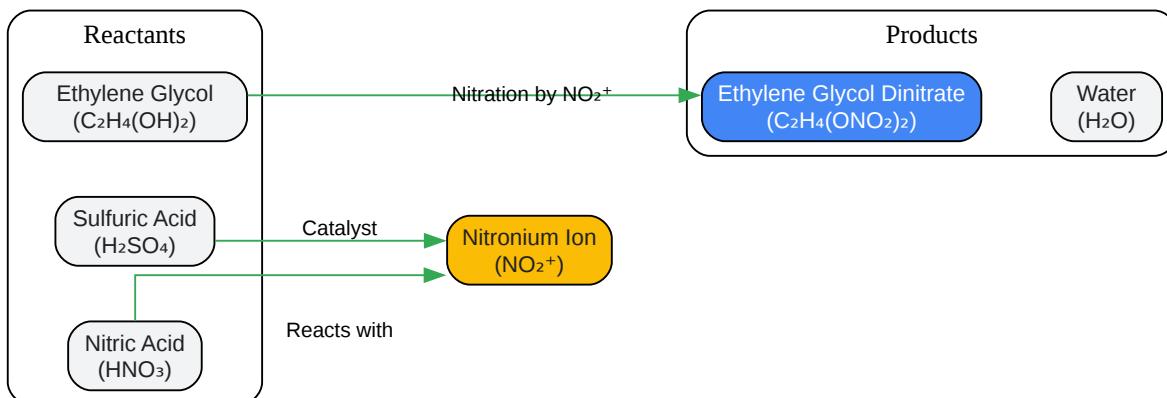
Note: Experimental data for the standard molar entropy ( $S^\circ$ ), standard Gibbs free energy of formation ( $\Delta_f G^\circ$ ), and specific heat capacity ( $C_p$ ) of liquid EGDN are not readily available in the cited literature. These values are often estimated using computational thermodynamic models. [\[4\]](#)

## Key Chemical Pathways

The synthesis and decomposition of EGDN are fundamental to its properties. The following diagrams illustrate these critical pathways.

## Synthesis of Ethylene Glycol Dinitrate

The primary industrial method for synthesizing EGDN is the nitration of ethylene glycol using a sulfonitric mixture.

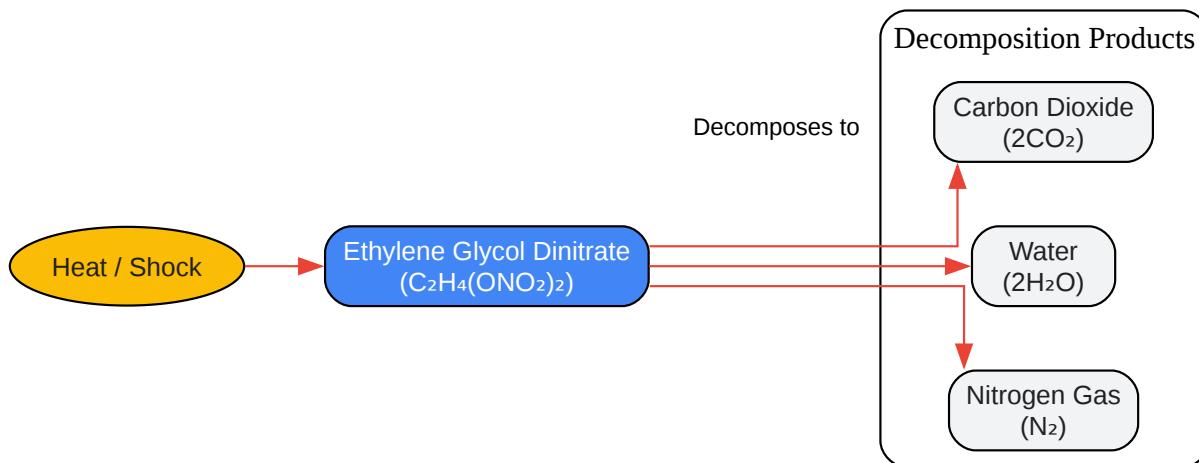


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Caption: Synthesis of EGDN via nitration of ethylene glycol.

## Thermal Decomposition of Ethylene Glycol Dinitrate

EGDN has a perfect oxygen balance, allowing for its ideal exothermic decomposition into simple, stable gaseous products.[\[5\]](#)



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Caption: Ideal thermal decomposition pathway of EGDN.

## Experimental Protocols

The determination of thermodynamic properties for energetic materials like EGDN requires specialized and highly controlled experimental procedures.

### Determination of Enthalpy of Combustion via Bomb Calorimetry

Bomb calorimetry is a standard technique for measuring the heat of combustion of solid and liquid samples.

Objective: To determine the standard enthalpy of combustion ( $\Delta cH^\circ$ ) of liquid EGDN.

Methodology:

- Sample Preparation: A precise mass (typically 0.5-1.0 g) of high-purity liquid EGDN is weighed into a crucible. For volatile liquids, encapsulation in a gelatin capsule may be necessary to prevent evaporation.
- Bomb Assembly: The crucible containing the sample is placed inside a high-pressure stainless steel vessel known as a "bomb." An ignition wire (e.g., nickel-chromium) is connected to two electrodes, with the wire positioned to be in contact with the sample.
- Pressurization: The bomb is sealed and purged of atmospheric air, then charged with pure oxygen to a high pressure (typically 30 atm) to ensure complete and rapid combustion.
- Calorimeter Setup: The sealed bomb is submerged in a known volume of water within an insulated container (the calorimeter). A high-precision thermometer and a stirrer are placed in the water.
- Ignition and Data Acquisition: The system is allowed to reach thermal equilibrium. The sample is then ignited by passing an electric current through the ignition wire. The temperature of the water is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.

- Calculation: The heat released by the combustion ( $q_{rxn}$ ) is calculated from the temperature rise ( $\Delta T$ ) and the previously determined heat capacity of the calorimeter system ( $C_{cal}$ ). The enthalpy of combustion per mole is then determined from  $q_{rxn}$  and the molar mass of EGDN.

## Determination of Thermal Stability via Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature, providing data on decomposition temperature and heat of decomposition.

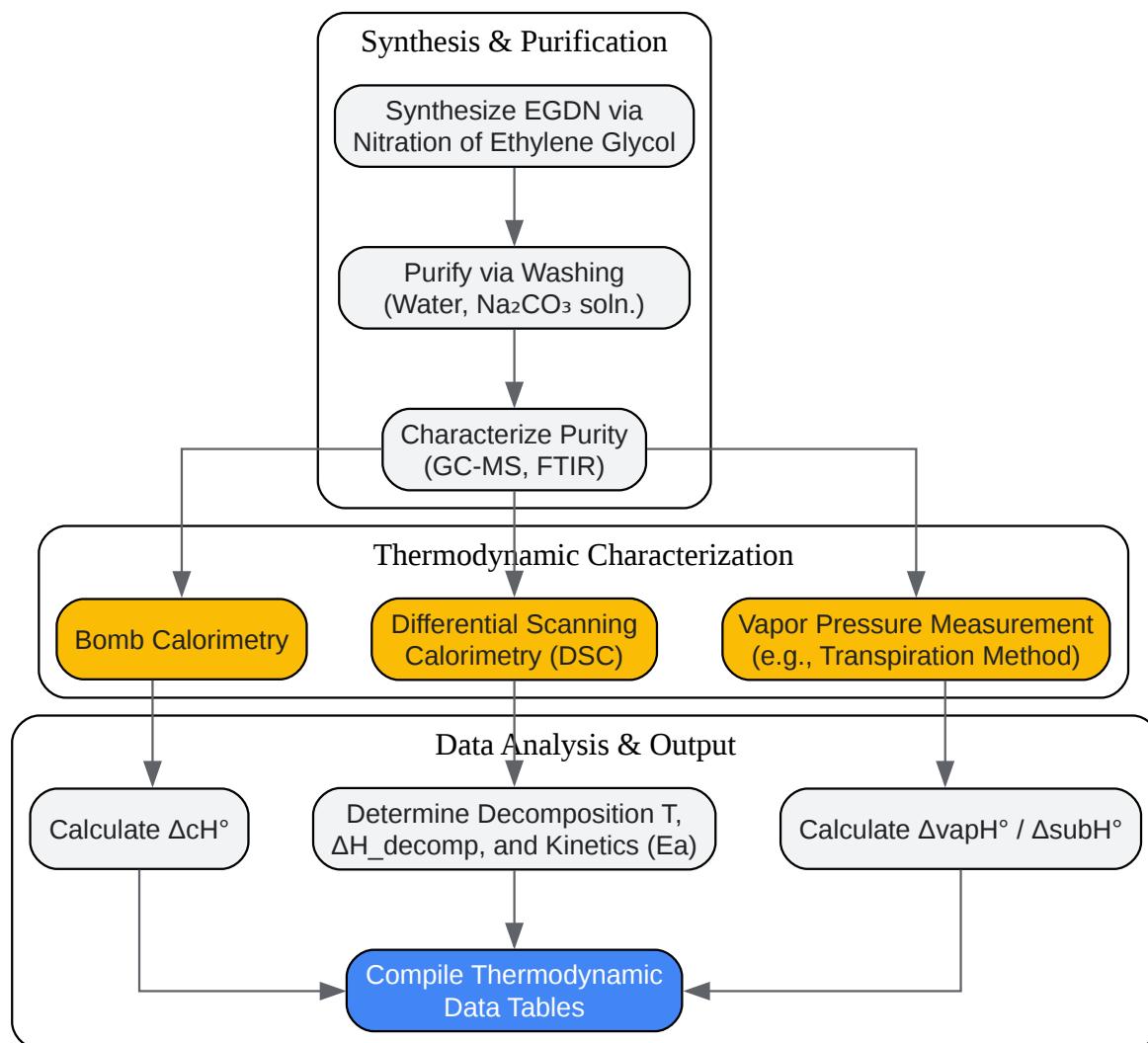
Objective: To assess the thermal stability and determine the heat of decomposition of EGDN.

Methodology:

- Sample Preparation: A small, precise mass of EGDN (typically 2-10 mg) is weighed into a sample pan, usually made of aluminum. An identical empty pan is prepared to serve as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, which typically involves heating the sample at a constant rate (e.g., 5, 10, or 20 °C/min) under an inert atmosphere (e.g., nitrogen).
- Data Acquisition: The DSC instrument heats both the sample and reference pans simultaneously. It measures the difference in heat flow required to maintain both pans at the same temperature as the temperature is ramped.
- Analysis: The resulting thermogram plots heat flow versus temperature. An exothermic peak indicates the decomposition of EGDN. The onset temperature of this peak is a measure of thermal stability, while the integrated area of the peak corresponds to the enthalpy of decomposition ( $\Delta H_{decomp}$ ). By performing experiments at multiple heating rates, kinetic parameters such as the activation energy ( $E_a$ ) for decomposition can be calculated using models like the Kissinger or Ozawa methods.

## Experimental Workflow for Thermodynamic Analysis

The following diagram outlines a typical workflow for the comprehensive thermodynamic characterization of EGDN.



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Caption: General workflow for EGDN analysis.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermodynamic Properties of Ethylene Glycol Dinitrate (EGDN)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195984#thermodynamic-properties-of-ethylene-glycol-dinitrate>]

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